

# Downstream Signaling Pathways Affected by Pergolide Mesylate: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Pergolide Mesylate

Cat. No.: B1679604

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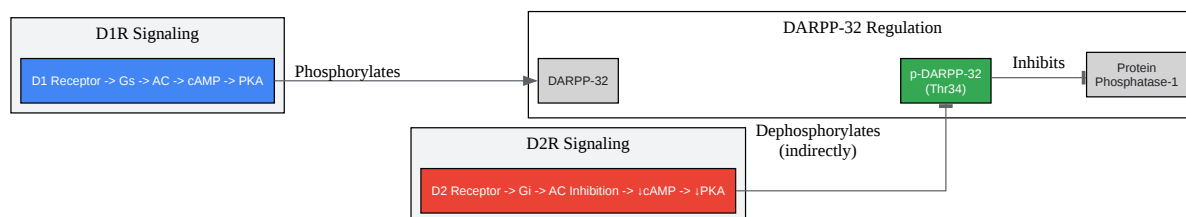
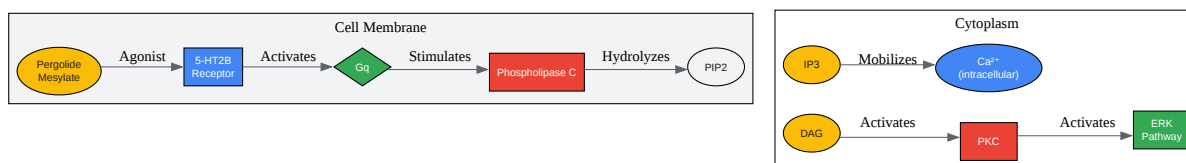
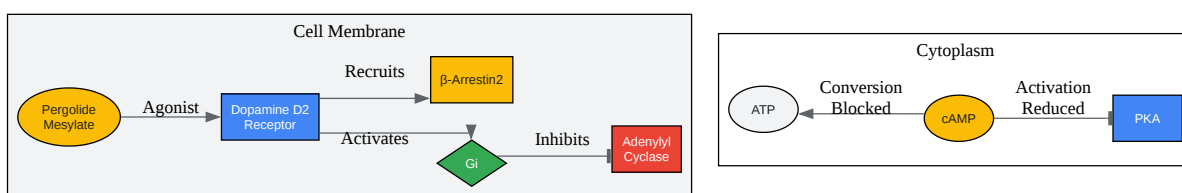
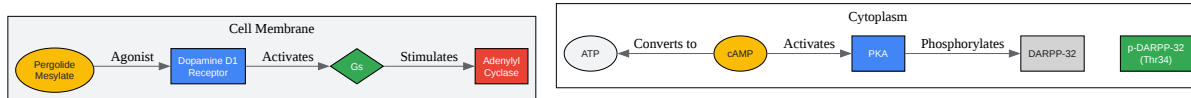
For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Pergolide Mesylate**, a synthetic ergot derivative, has a complex pharmacological profile primarily characterized by its potent agonism at dopamine D1 and D2 receptors. It also exhibits significant activity at serotonin 5-HT<sub>2B</sub> receptors, which has been linked to adverse effects. This technical guide provides a comprehensive overview of the downstream signaling pathways modulated by **Pergolide Mesylate**, presenting quantitative data, detailed experimental methodologies, and visual representations of the molecular cascades involved. The information herein is intended to support further research and drug development efforts related to dopaminergic and serotonergic signaling.

## Dopamine D1 Receptor Signaling

Pergolide acts as an agonist at the dopamine D1 receptor, which is canonically coupled to the Gs alpha subunit of heterotrimeric G proteins.<sup>[1][2]</sup> This interaction initiates a signaling cascade that leads to the stimulation of adenylyl cyclase and a subsequent increase in intracellular cyclic adenosine monophosphate (cAMP) levels.<sup>[3][4]</sup> The elevated cAMP then activates Protein Kinase A (PKA), which phosphorylates a multitude of downstream targets, including the Dopamine- and cAMP-regulated phosphoprotein 32 kDa (DARPP-32) at the threonine 34 residue in striatal neurons.<sup>[5]</sup>



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